

stability of 2-Methyl-5-nitrobenzenesulfonic acid under different reaction conditions

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzenesulfonic acid

Cat. No.: B047223

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Technical Support Center: 2-Methyl-5-nitrobenzenesulfonic acid

Welcome to the technical support resource for **2-Methyl-5-nitrobenzenesulfonic acid** (CAS 121-03-9), also known as 4-nitrotoluene-2-sulfonic acid. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth information on the stability of this compound under various experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What is **2-Methyl-5-nitrobenzenesulfonic acid** and what are its primary uses?

A1: **2-Methyl-5-nitrobenzenesulfonic acid** is an aromatic sulfonic acid appearing as a white to yellow-brown crystalline powder.^[1] Its structure consists of a benzene ring substituted with a methyl group, a nitro group, and a sulfonic acid group. It is highly soluble in water, alcohol, ether, and chloroform.^{[1][2][3]} Primarily, it serves as a crucial intermediate in the synthesis of various dyes, including acid and reactive dyes, and in the production of fluorescent whitening agents.^{[1][4]} It also finds application in the pharmaceutical industry.^[1]

Q2: What are the standard storage conditions for **2-Methyl-5-nitrobenzenesulfonic acid** to ensure its stability?

A2: To maintain its integrity, the compound should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][5] The recommended storage condition is at room temperature, sealed from moisture.[1][6]

Q3: Is **2-Methyl-5-nitrobenzenesulfonic acid** considered stable under normal laboratory conditions?

A3: Yes, **2-Methyl-5-nitrobenzenesulfonic acid** is known to be stable under normal, ambient conditions.[1] However, its stability can be compromised by exposure to high temperatures, extreme pH, strong oxidizing agents, and strong bases.[7]

Q4: What are the main safety hazards associated with handling this compound?

A4: This compound is classified as harmful if swallowed, causes skin irritation, and can lead to serious eye damage.[2][3][5] It may also cause an allergic skin reaction.[3] Some data suggests it is suspected of causing genetic defects, cancer, and reproductive harm.[8] The commercially available "wetcake" form can be corrosive to the skin as it may contain residual sulfuric acid from its synthesis.[9] Always consult the Safety Data Sheet (SDS) and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, when handling.[5]

Troubleshooting Guide: Experimental Stability Issues

This section addresses specific problems you might encounter during experiments involving **2-Methyl-5-nitrobenzenesulfonic acid**.

Q5: My solution of **2-Methyl-5-nitrobenzenesulfonic acid** has developed a dark color over time. What is the likely cause?

A5: Discoloration can be indicative of degradation. Several factors could be responsible:

- **pH Imbalance:** The compound's stability is pH-sensitive. Exposure to strong bases can lead to decomposition or side reactions.[7] In alkaline conditions, condensation reactions can occur, leading to colored products.[10]

- Presence of Impurities: Impurities from the synthesis process, such as residual p-nitrotoluene or sulfuric acid, can react or catalyze degradation reactions.[\[9\]](#)[\[11\]](#)
- High Temperature: Although it has a melting point of around 133.5°C, prolonged exposure to elevated temperatures, even below this point, can accelerate degradation.[\[3\]](#)
- Light Exposure: While specific photostability data is limited, nitroaromatic compounds can be susceptible to photolytic degradation. It is advisable to protect solutions from direct light during long-term storage or sensitive reactions.[\[12\]](#)[\[13\]](#)

Q6: I am observing an unexpected peak in my HPLC/LC-MS analysis after a reaction. What are the potential degradation products?

A6: The presence of two reactive functional groups (nitro and methyl) and a sulfonic acid group on the aromatic ring allows for several potential transformation or degradation pathways:

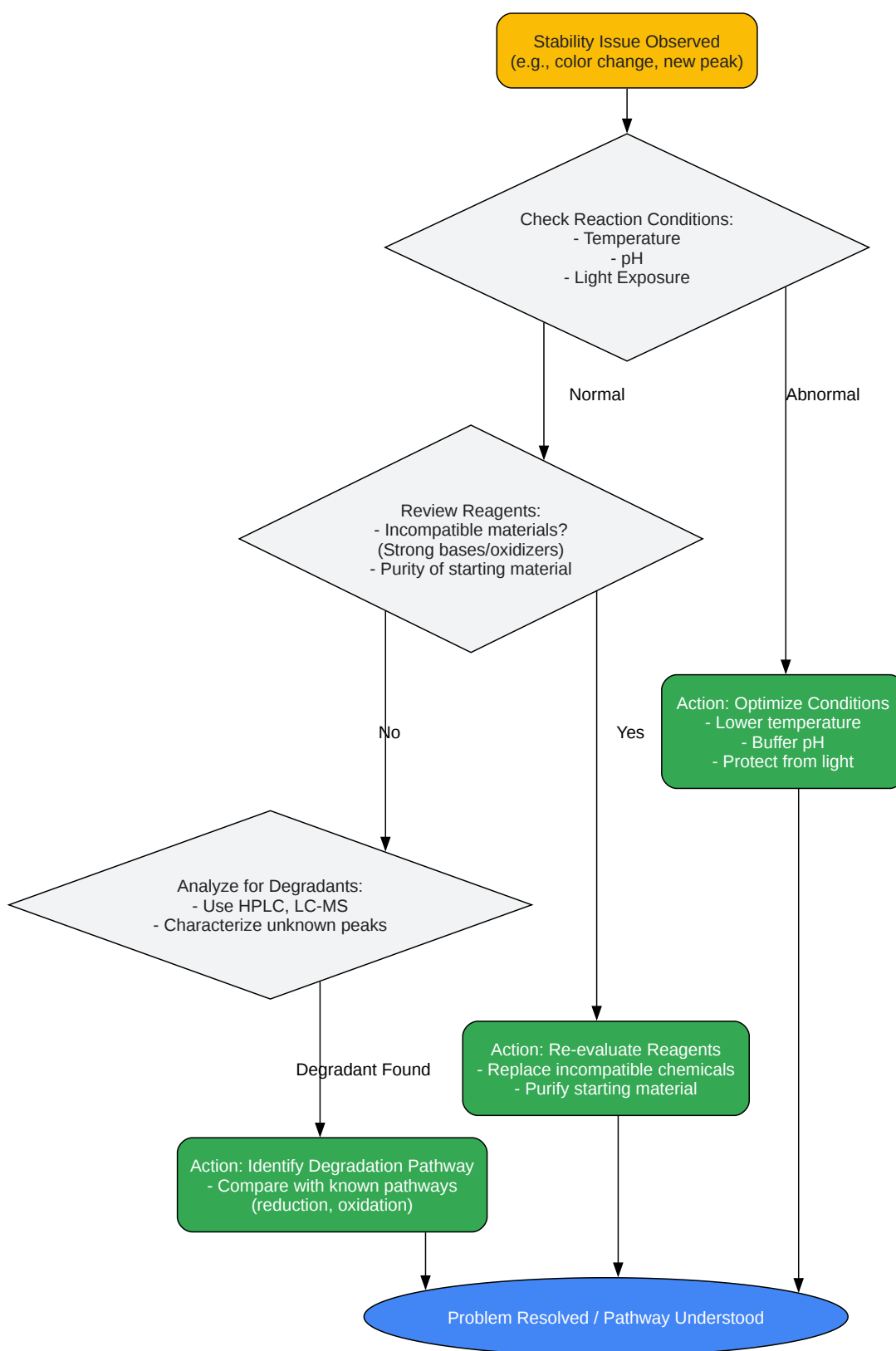
- Reduction of the Nitro Group: The nitro group (-NO₂) is readily reducible to an amino group (-NH₂) in the presence of reducing agents (e.g., catalytic hydrogenation).[\[4\]](#) This would result in the formation of 5-amino-2-methylbenzenesulfonic acid.
- Oxidation of the Methyl Group: The methyl group (-CH₃) can be oxidized to a carboxylic acid (-COOH) under strong oxidizing conditions, yielding 2-carboxy-5-nitrobenzenesulfonic acid.
[\[14\]](#)
- Desulfonation: At very high temperatures or in the presence of strong acids, desulfonation (loss of the -SO₃H group) can occur, though this is generally less common under typical synthetic conditions.
- Nucleophilic Aromatic Substitution: The electron-withdrawing nature of the nitro and sulfonic acid groups deactivates the ring for electrophilic substitution but makes it susceptible to nucleophilic aromatic substitution, where a nucleophile could potentially displace the nitro group, although this requires harsh conditions.[\[4\]](#)[\[14\]](#)

Q7: The compound appears to be reacting with my solvent. Which solvents are recommended and which should be avoided?

A7: **2-Methyl-5-nitrobenzenesulfonic acid** is very soluble in water, alcohol, ether, and chloroform.^[3] These are generally safe for use. However, you should avoid highly reactive solvents or solvents that could create hazardous conditions. For instance, avoid dissolving it in strong bases or strong oxidizing agents.^[7] Always perform a small-scale compatibility test if you are uncertain about a specific solvent system.

Troubleshooting Workflow

This diagram outlines a logical process for diagnosing stability issues encountered during experimentation.



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Caption: Troubleshooting workflow for stability issues.

Experimental Protocols

Protocol 1: Forced Degradation Study (Stress Testing)

This protocol provides a framework for assessing the intrinsic stability of **2-Methyl-5-nitrobenzenesulfonic acid**, which is a critical step in drug development and process chemistry. The methodology is adapted from the principles outlined in the ICH Q1B guideline for photostability testing.[\[12\]](#)[\[13\]](#)

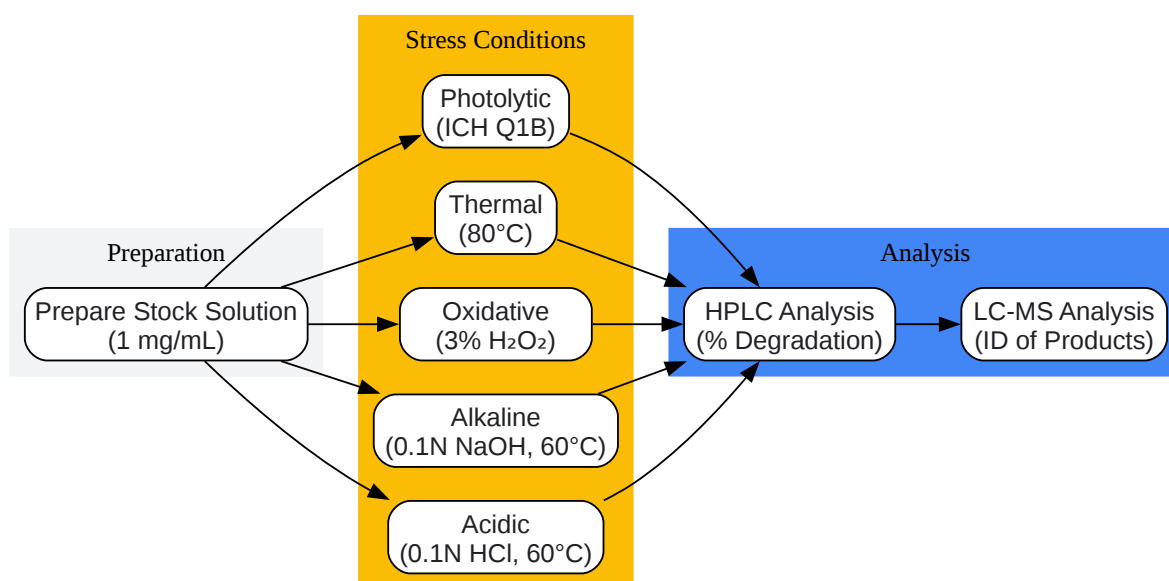
Objective: To identify potential degradation products and pathways under various stress conditions.

Methodology:

- Stock Solution Preparation: Prepare a stock solution of **2-Methyl-5-nitrobenzenesulfonic acid** at a known concentration (e.g., 1 mg/mL) in a suitable solvent system (e.g., 50:50 acetonitrile:water).
- Stress Conditions: Aliquot the stock solution into separate, clearly labeled vials for each stress condition. A control sample, protected from all stress conditions, should be prepared and stored at 4°C in the dark.
 - Acidic Hydrolysis: Add 0.1 N HCl and incubate at 60°C for 48 hours.
 - Alkaline Hydrolysis: Add 0.1 N NaOH and incubate at 60°C for 48 hours.
 - Oxidative Degradation: Add 3% H₂O₂ and incubate at room temperature for 48 hours.
 - Thermal Degradation: Incubate a sample of the solid compound and a sample of the stock solution at 80°C for 48 hours in the dark.
 - Photolytic Degradation: Expose a solution sample to a light source as specified in ICH Q1B guidelines (e.g., an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).[\[12\]](#) A dark control sample wrapped in aluminum foil should be stored under the same temperature conditions.
- Sample Analysis:

- After the incubation period, neutralize the acidic and alkaline samples.
 - Dilute all samples, including the control, to an appropriate concentration for analysis.
 - Analyze all samples by a stability-indicating HPLC method (e.g., C18 column with a gradient elution) with UV detection.
 - Use LC-MS to identify the mass of any significant degradation products.
- Data Interpretation: Calculate the percentage of degradation by comparing the peak area of the parent compound in the stressed samples to the control sample. Characterize major degradation products.

Forced Degradation Workflow



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Caption: Experimental workflow for forced degradation studies.

Chemical Compatibility Data

The following table provides a general guideline for the compatibility of **2-Methyl-5-nitrobenzenesulfonic acid** with common laboratory materials. This information is intended as a guide; users should perform their own tests for specific applications, especially at elevated temperatures or for long-term exposures.[\[15\]](#)[\[16\]](#)

Material	Compatibility Rating	Notes
Plastics		
Polypropylene (PP)	A - Excellent	Good for general use and storage containers.
High-Density Polyethylene (HDPE)	A - Excellent	Suitable for bottles and labware.
Polytetrafluoroethylene (PTFE)	A - Excellent	Highly resistant, suitable for reaction vessel liners and tubing.
Polyvinyl Chloride (PVC)	C - Fair	May show signs of degradation over time. Not recommended for long-term storage.
Elastomers		
Viton® (FKM)	B - Good	Generally good resistance, but testing is recommended.
Buna-N (Nitrile)	D - Severe Effect	Not recommended. Significant degradation is likely.
EPDM	C - Fair	Moderate effect. Not recommended for critical applications.
Metals		
316 Stainless Steel	B - Good	Generally resistant, but acidic nature may cause some corrosion over time.
304 Stainless Steel	C - Fair	Increased risk of corrosion compared to 316 SS.
Hastelloy-C®	A - Excellent	Highly resistant to acidic and corrosive environments.

Aluminum	D - Severe Effect	Not recommended. Reacts with acids.
Glass		
Borosilicate Glass	A - Excellent	Standard material for glassware and reaction vessels.

Rating Key: A = Excellent, B = Good, C = Fair, D = Severe Effect/Not Recommended.

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